

An In-depth Technical Guide to the Chemical and Physical Properties of (+)-Neomenthol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(+)-Neomenthol, a naturally occurring monoterpene alcohol, is a stereoisomer of menthol.[1] It is found in various essential oils, notably those from plants of the Mentha genus, such as corn mint (Mentha arvensis).[2] Characterized by its distinct minty aroma, (+)-Neomenthol and its related isomers are of significant interest in the pharmaceutical, cosmetic, and food industries for their sensory properties and potential therapeutic applications.[1][3] This technical guide provides a comprehensive overview of the core chemical and physical properties of (+)-Neomenthol, detailed experimental protocols for their determination, and insights into its biological activity.

Chemical and Physical Properties

The fundamental chemical and physical properties of **(+)-Neomenthol** are summarized in the tables below. These values represent a compilation of data from various sources and provide a basis for its characterization and application in research and development.

Table 1: General Chemical Properties of (+)-Neomenthol



Property	Value	Source(s)
IUPAC Name	(1S,2S,5R)-5-methyl-2- (propan-2-yl)cyclohexan-1-ol	
Synonyms	d-Neomenthol, (1S,2S,5R)-2- Isopropyl-5- methylcyclohexanol	[2][4]
CAS Number	2216-52-6	[4]
Molecular Formula	C10H20O	
Molecular Weight	156.27 g/mol	[4][5]
Appearance	Colorless to almost colorless clear liquid or white crystalline solid	[1][3]
Odor	Menthol-like, minty	[2]

Table 2: Physical and Spectroscopic Properties of (+)- Neomenthol



Property	Value	Source(s)
Melting Point	-22 °C (lit.)	[2][4]
Boiling Point	212 °C (at 760 mmHg) 95 °C (at 12 mmHg)	[3]
Density	0.899 g/mL at 25 °C (lit.)	[2][4]
Solubility	Very soluble in alcohol and volatile oils; slightly soluble in water. Less than 1 mg/mL at 21°C.	
Optical Rotation	[α] ²² /D +17.3°, neat [α] ²⁰ /D +15.0 to +20.0° (neat)	[3][4]
Refractive Index	n ²⁰ /D 1.461 (lit.)	[4]
Flash Point	82 °C (180 °F)	[2][6]
Vapor Pressure	0.8 mmHg at 20 °C	[4]

Experimental Protocols

Accurate determination of the physicochemical properties of **(+)-Neomenthol** is crucial for its identification, purity assessment, and application. The following are detailed methodologies for key experimental procedures.

Melting Point Determination (Capillary Method)

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For pure compounds, this occurs over a narrow range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle



Spatula

Procedure:

- Sample Preparation: Ensure the **(+)-Neomenthol** sample is crystalline and dry. If necessary, grind the sample to a fine powder using a mortar and pestle.
- Loading the Capillary Tube: Invert a capillary tube and press the open end into the powdered sample. A small amount of solid should enter the tube.
- Tap the sealed end of the capillary tube gently on a hard surface to pack the solid into the bottom. The packed sample height should be 2-3 mm.
- Measurement:
 - Place the loaded capillary tube into the heating block of the melting point apparatus.
 - Set the apparatus to heat at a rapid rate to quickly determine an approximate melting range.
 - Allow the apparatus to cool below the approximate melting point.
 - Prepare a new sample and heat at a slower rate (1-2 °C per minute) as the temperature approaches the expected melting point.
- Data Recording: Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting). This range is the melting point.[7]

Boiling Point Determination (Thiele Tube Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Apparatus:

Thiele tube



- Thermometer
- Small test tube (or fusion tube)
- Capillary tube (sealed at one end)
- Rubber band or wire to attach the test tube to the thermometer.
- Bunsen burner or heating mantle
- Mineral oil

Procedure:

- Setup: Fill the Thiele tube with mineral oil to a level above the side arm.
- Add a few milliliters of (+)-Neomenthol to the small test tube.
- Place the capillary tube, sealed end up, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Suspend the thermometer and test tube assembly in the Thiele tube, immersing the bulb and sample in the mineral oil.
- Heating: Gently heat the side arm of the Thiele tube with a Bunsen burner. The design of the tube will ensure even heat distribution through convection.
- Observation: As the temperature rises, a slow stream of bubbles will emerge from the open end of the capillary tube. Continue gentle heating until a continuous and rapid stream of bubbles is observed.
- Data Recording: Stop heating and allow the apparatus to cool. The boiling point is the temperature at which the bubbling stops and the liquid begins to be drawn back into the capillary tube.[8]

Density Measurement (Pycnometer Method)



Density is the mass of a substance per unit volume.

Apparatus:

- Pycnometer (a glass flask with a specific, known volume)
- Analytical balance
- Thermometer
- Water bath

Procedure:

- Calibration: Clean and dry the pycnometer thoroughly. Weigh the empty pycnometer on an analytical balance and record its mass (m₁).
- Fill the pycnometer with distilled water of a known temperature and weigh it again (m₂). The mass of the water is (m₂ m₁). The volume of the pycnometer (V) can be calculated using the density of water at that temperature.
- Sample Measurement: Empty and dry the pycnometer. Fill it with (+)-Neomenthol at the same temperature as the water and weigh it (m₃).
- Calculation: The mass of the **(+)-Neomenthol** is $(m_3 m_1)$. The density (ρ) is calculated using the formula: $\rho = (m_3 m_1) / V$

Optical Rotation Measurement

Optical rotation is the angle through which the plane of polarized light is rotated after passing through a chiral substance.

Apparatus:

- Polarimeter
- Polarimeter cell (sample tube) of a known path length (e.g., 1 dm)
- Sodium lamp (D-line, 589 nm)



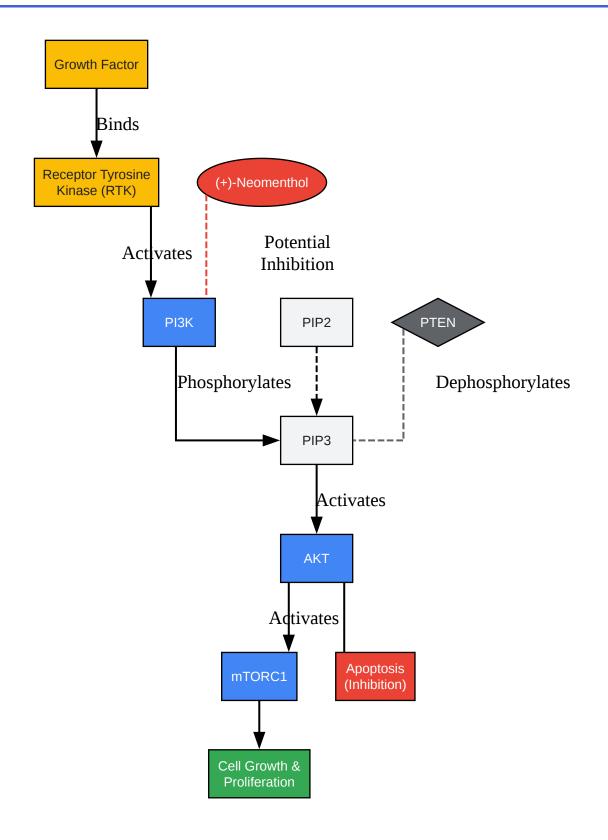
Procedure:

- Blank Measurement: Fill the polarimeter cell with a suitable solvent (if measuring a solution)
 or leave it empty if measuring a neat liquid. Place the cell in the polarimeter and zero the
 instrument.
- Sample Measurement: Carefully fill the polarimeter cell with the **(+)-Neomenthol** sample, ensuring no air bubbles are present.
- Place the filled cell into the polarimeter.
- Data Recording: Observe the angle of rotation. For (+)-Neomenthol, the rotation will be to the right (dextrorotatory). Record the observed rotation (α), the temperature, the path length (l), and the concentration (c) if a solution is used.
- Specific Rotation Calculation: The specific rotation $[\alpha]$ is calculated using the formula: $[\alpha] = \alpha$ / (I * c) (for solutions) or $[\alpha] = \alpha$ / (I * d) (for neat liquids, where d is the density).

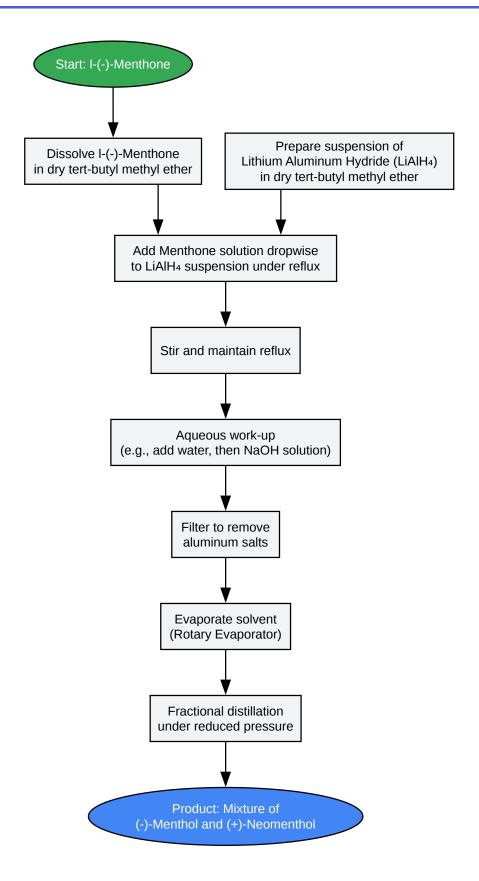
Biological Activity and Signaling Pathways

Recent studies have begun to elucidate the biological activities of **(+)-Neomenthol**, suggesting its potential in various therapeutic areas. Notably, research points towards its anti-cancer properties. One study indicated that neomenthol may exert multi-target anti-cancer effects, potentially through the modulation of the PI3K/AKT/mTOR signaling pathway.[7] This pathway is a critical regulator of cell growth, proliferation, survival, and metabolism, and its dysregulation is a hallmark of many cancers.[5]









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